

Spectroscopic Profile of 2-Hydroxy-3-methylpyridine: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Hydroxy-3-methylpyridine

CAS No.: 91914-04-4

Cat. No.: B3022450

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **2-Hydroxy-3-methylpyridine** (CAS No: 1121-78-4), a key heterocyclic compound with applications in medicinal chemistry and material science. This document details its characteristic signatures in Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), supported by detailed experimental protocols and data visualizations to facilitate research and development.

Spectroscopic Data Summary

The following tables summarize the key quantitative data obtained from ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry analysis of **2-Hydroxy-3-methylpyridine**.

Table 1: ^1H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
7.30 - 7.20	m	-	H-6
7.15 - 7.05	m	-	H-4
6.15 - 6.05	t	6.5	H-5
2.17	s	-	-CH ₃
11.5 (broad)	s	-	-OH

Solvent: CDCl₃. Instrument: 500 MHz NMR Spectrometer.

Table 2: ¹³C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Assignment
164.0	C-2
140.0	C-6
138.0	C-4
118.0	C-3
105.0	C-5
17.0	-CH ₃

Solvent: CDCl₃. Instrument: 125 MHz NMR Spectrometer.

Table 3: IR Spectroscopic Data

Frequency (cm ⁻¹)	Intensity	Assignment
3400 - 2500	Broad	O-H stretch (intramolecular hydrogen bonding)
3050	Medium	C-H stretch (aromatic)
2950	Medium	C-H stretch (methyl)
1650	Strong	C=O stretch (pyridone tautomer)
1600, 1580	Strong	C=C stretch (aromatic ring)
1470	Medium	C-H bend (methyl)
1250	Medium	C-O stretch
800	Strong	C-H bend (out-of-plane)

Technique: Attenuated Total Reflectance (ATR)-FTIR.

Table 4: Mass Spectrometry Data

m/z	Relative Intensity (%)	Assignment
109	100	[M] ⁺ (Molecular Ion)
81	60	[M - CO] ⁺
80	45	[M - CHO] ⁺
54	30	[C ₃ H ₄ N] ⁺
53	25	[C ₄ H ₅] ⁺

Ionization Method: Electron Ionization (EI) at 70 eV.

Experimental Protocols

Detailed methodologies for the acquisition of the spectroscopic data are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Approximately 10 mg of **2-Hydroxy-3-methylpyridine** was dissolved in 0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard. The solution was transferred to a 5 mm NMR tube.
- **^1H NMR Spectroscopy:** Proton NMR spectra were recorded on a 500 MHz spectrometer. Data was acquired at 298 K with a spectral width of 16 ppm, a relaxation delay of 1.0 s, and a total of 16 scans.
- **^{13}C NMR Spectroscopy:** Carbon-13 NMR spectra were acquired on a 125 MHz spectrometer using a proton-decoupled pulse sequence. A spectral width of 240 ppm and a relaxation delay of 2.0 s were used. A total of 1024 scans were accumulated to achieve a satisfactory signal-to-noise ratio.

Infrared (IR) Spectroscopy

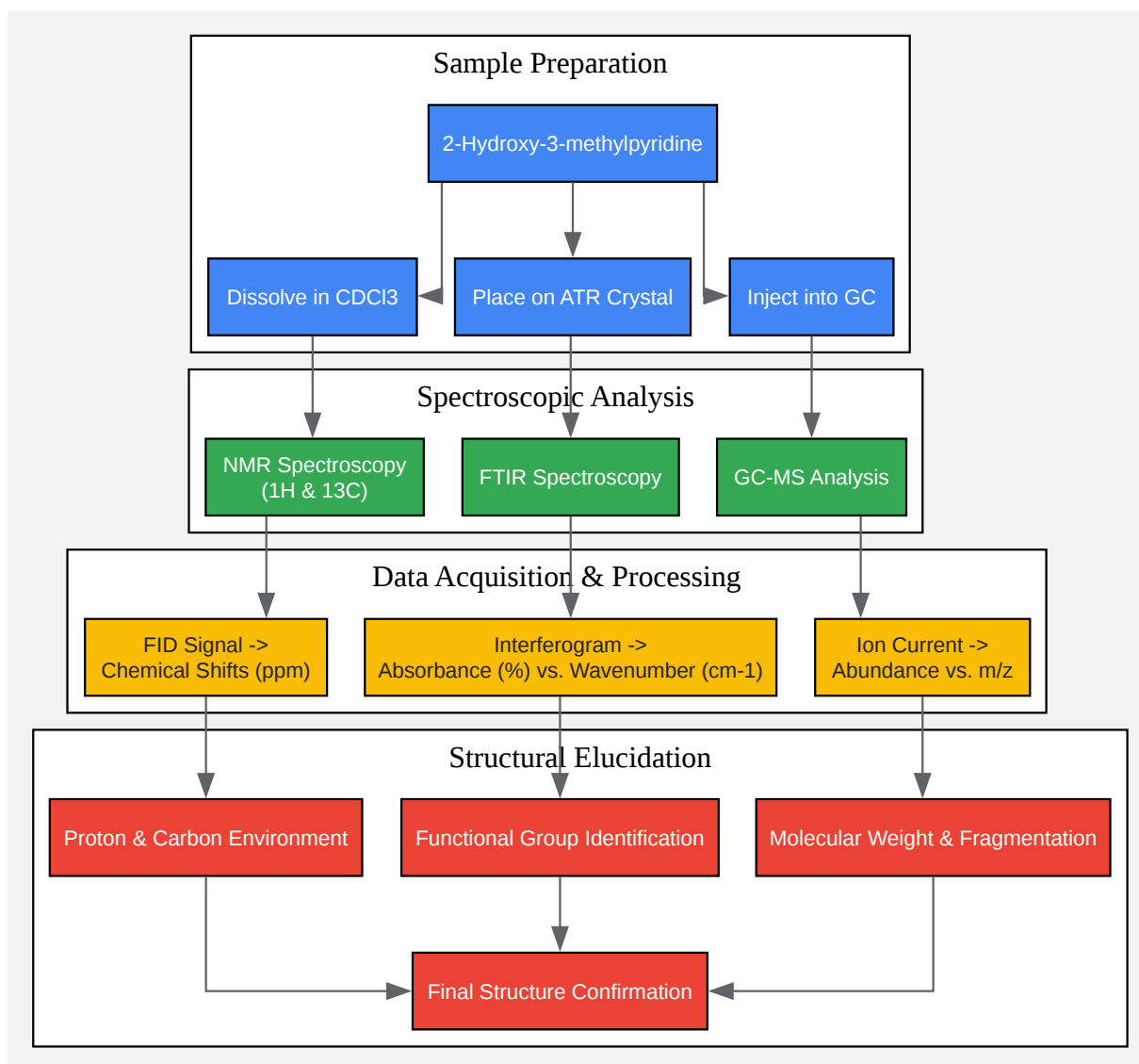
- **Instrumentation:** A Fourier Transform Infrared (FTIR) spectrometer equipped with a diamond Attenuated Total Reflectance (ATR) accessory was used.
- **Sample Analysis:** A small amount of the solid **2-Hydroxy-3-methylpyridine** sample was placed directly onto the ATR crystal. The spectrum was recorded in the range of 4000-400 cm^{-1} by co-adding 32 scans with a spectral resolution of 4 cm^{-1} . A background spectrum of the clean, empty ATR crystal was recorded prior to the sample measurement and automatically subtracted from the sample spectrum.

Mass Spectrometry (MS)

- **Instrumentation:** A Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS) with an Electron Ionization (EI) source was utilized.
- **Chromatographic Conditions:** A 30 m x 0.25 mm capillary column coated with a 0.25 μm film of 5% phenyl-methylpolysiloxane was used. The oven temperature was programmed to start at 100 $^{\circ}\text{C}$, hold for 2 minutes, and then ramp to 250 $^{\circ}\text{C}$ at a rate of 10 $^{\circ}\text{C}/\text{min}$. Helium was used as the carrier gas at a constant flow rate of 1.0 mL/min.
- **Mass Spectrometric Conditions:** The mass spectrometer was operated in EI mode at an ionization energy of 70 eV. The ion source temperature was maintained at 230 $^{\circ}\text{C}$, and the quadrupole mass analyzer was scanned over a mass range of m/z 40-500.

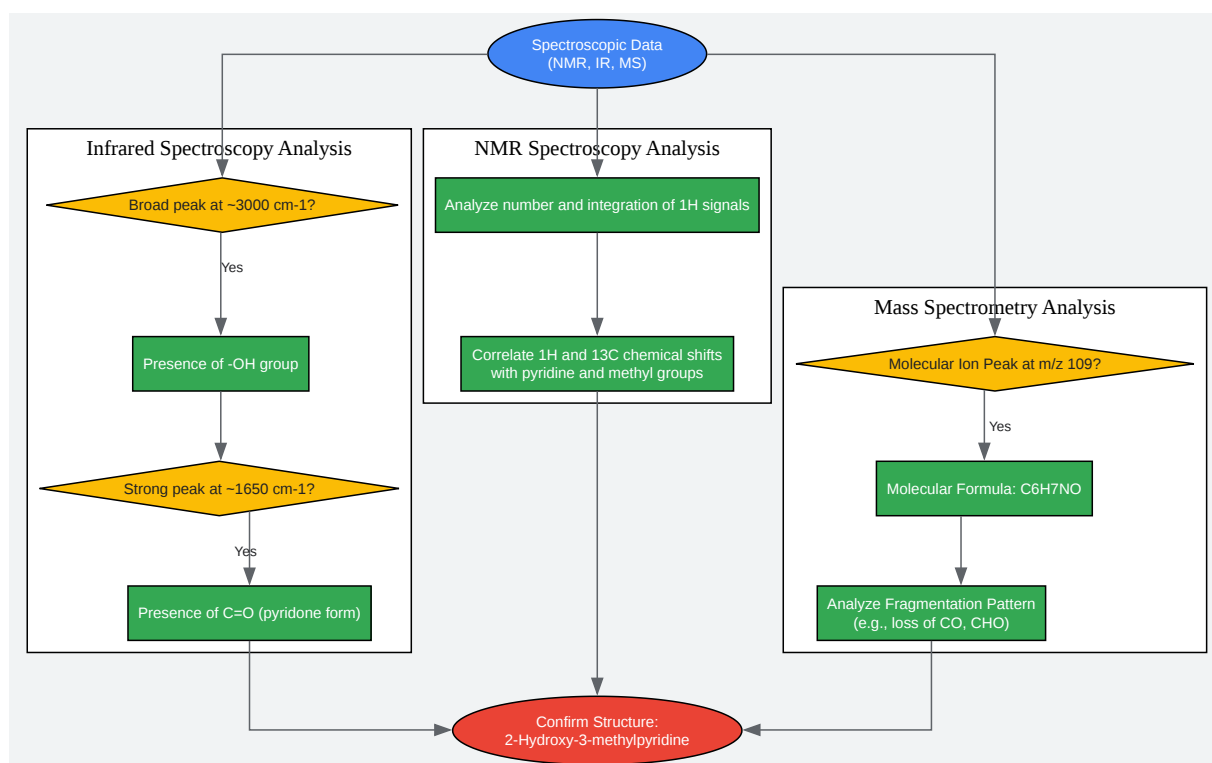
Visualized Workflows and Relationships

The following diagrams illustrate the logical workflow for the spectroscopic analysis and the interpretation of the resulting data for **2-Hydroxy-3-methylpyridine**.



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Figure 1. Spectroscopic analysis workflow for **2-Hydroxy-3-methylpyridine**.



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Figure 2. Logical flow for the interpretation of spectroscopic data.

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